

A Comparative Guide to Inter-laboratory Analysis of Bilastine

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Compound of Interest

Compound Name: *O-2-Amino-2-methylpropyl*
Bilastine-d6

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of various analytical methodologies for the quantification of bilastine in pharmaceutical formulations. The information presented is collated from a range of validated studies to offer an objective overview of method performance, supported by experimental data. This guide is intended to assist researchers and analytical scientists in selecting the most appropriate method for their specific needs, whether for routine quality control or for research and development.

Comparative Analysis of Analytical Methods

The following tables summarize the quantitative performance of different analytical methods for bilastine analysis, including High-Performance Liquid Chromatography (HPLC), Ultra-Performance Liquid Chromatography (UPLC), and UV-Visible Spectrophotometry.

High-Performance Liquid Chromatography (HPLC) Methods

Parameter	Method 1	Method 2	Method 3	Method 4	Method 5
Column	Phenomenex Gemini C18 (150 x 4.6 mm, 5µm)[1]	Octadecylsilane (C18) (250 x 4.6 mm, 5 µm)	Inertsil ODS-3 (150 x 4.6 mm, 5 µm)	C18 Water (150 x 4.6mm, 5µm) [2]	Symmetry Aligent C-18 (250x4.6mm) 5µ
Mobile Phase	Formic acid: Methanol (50:50 v/v)[1]	Methanol:Acetonitrile (90:10 % v/v)	10 mM ammonium acetate (pH 6.00) and methanol (gradient)	Acetonitrile: Ammonium acetate pH 5.0 (85:15% v/v)[2]	Buffer (Dipotassium hydrogen phosphate): Acetonitrile (50:50 v/v)
Flow Rate	0.8 mL/min[1]	1.0 mL/min	1.0 mL/min	1.0 mL/min[2]	1.0 mL/min
Detection (λ)	282 nm[1]	280 nm	275 nm	215 nm[2]	215 nm
Linearity Range	5-100 µg/mL[1]	20-120 µg/mL	160-240 µg/mL	25-150 µg/mL[2]	5-20 µg/mL
Correlation (R²)	0.9999[1]	0.9997	>0.999	0.996[2]	0.999
LOD	0.089 µg/mL[1]	0.135 µg/mL	-	0.45 µg/mL[2]	0.40 µg/mL
LOQ	0.271 µg/mL[1]	0.410 µg/mL	-	1.20 µg/mL[2]	1.42 µg/mL
Accuracy (%RSD)	< 2%[1]	< 2%	< 2%	< 2%[2]	-
Precision (%RSD)	< 2%[1]	< 2%	< 2%	< 2%[2]	-

Ultra-Performance Liquid Chromatography (UPLC) Method

Parameter	Method 1
Column	Phenomenex C8 (50 x 2.1 mm, 1.7 µm)[3]
Mobile Phase	pH 3.5 Sodium Phosphate 10mM Buffer: Methanol: Acetonitrile (60:30:10 v/v/v)[3]
Flow Rate	0.5 mL/min[3]
Detection (λ)	248 nm[3]
Linearity Range	50-150 µg/mL[3]
Correlation (R ²)	-
LOD	0.368 µg/mL[3]
LOQ	1.117 µg/mL[3]
Accuracy (%RSD)	< 2%
Precision (%RSD)	< 2%[3]

UV-Visible Spectrophotometry Methods

Parameter	Method 1	Method 2
Solvent	Methanol	0.1 M HCl
Detection (λ _{max})	226.2 nm	210 nm
Linearity Range	2-12 µg/mL	-
Correlation (R ²)	0.9993	-
LOD	1.224 µg/mL	-
LOQ	4.088 µg/mL	-
Accuracy (% Recovery)	98.92 - 100.27%	99.53 - 100.54%
Precision (%RSD)	< 2%	-

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

RP-HPLC Method for Bilastine in Bulk and Pharmaceutical Formulation[1]

- Instrumentation: A Shimadzu Model CBM-20A/20 Alite HPLC system with a PDA detector was used.
- Chromatographic Conditions:
 - Column: Phenomenex Gemini C18 (150 mm × 4.60 mm i.d., 5µm particle size).
 - Mobile Phase: A mixture of formic acid and methanol in a 50:50 v/v ratio.
 - Flow Rate: 0.8 mL/min.
 - Detection Wavelength: 282 nm.
- Standard Solution Preparation: A stock solution of bilastine (1000 µg/mL) was prepared by dissolving 25 mg of the standard in 25 mL of HPLC grade methanol. Working standards were prepared by further dilution with the mobile phase.
- Sample Preparation (Tablets): Twenty tablets were weighed and finely powdered. A quantity of powder equivalent to 25 mg of bilastine was transferred to a 25 mL volumetric flask, dissolved in methanol, and sonicated for 30 minutes. The solution was filtered, and the volume was made up with methanol. Further dilutions were made with the mobile phase before injection.
- Forced Degradation Studies:
 - Acid Hydrolysis: The drug solution was treated with 0.1 N HCl and heated at 60°C for 30 minutes, then neutralized with 0.1 N NaOH.
 - Base Hydrolysis: The drug solution was treated with 0.1 N NaOH and heated at 60°C for 30 minutes, then neutralized with 0.1 N HCl.

- Oxidative Degradation: The drug solution was treated with 30% H₂O₂ and heated at 60°C for 30 minutes.
- Thermal Degradation: The drug solution was heated at 60°C for 30 minutes.

UPLC Method for the Estimation of Bilastine in Bulk and Tablets[3]

- Instrumentation: An Ultra Performance Liquid Chromatography system with a PDA detector.
- Chromatographic Conditions:
 - Column: Phenomenex C8 (50 x 2.1 mm ID, 1.7 µm).
 - Mobile Phase: A mixture of pH 3.5 Sodium Phosphate 10mM Buffer, Methanol, and Acetonitrile in a 60:30:10 v/v/v ratio in isocratic elution mode.
 - Flow Rate: 0.5 mL/min.
 - Detection Wavelength: 248 nm.
- Standard Solution Preparation: A stock solution of 100 mg of bilastine in 100 mL of mobile phase was prepared. A working standard of 100 µg/mL was prepared by diluting 1 mL of the stock solution to 10 mL with the mobile phase.
- Sample Preparation (Tablets): Twenty tablets were weighed and powdered. An amount of powder equivalent to 100 mg of bilastine was dissolved in 100 mL of mobile phase. A working sample solution of 100 µg/mL was prepared by diluting 1 mL of this solution to 10 mL with the mobile phase.

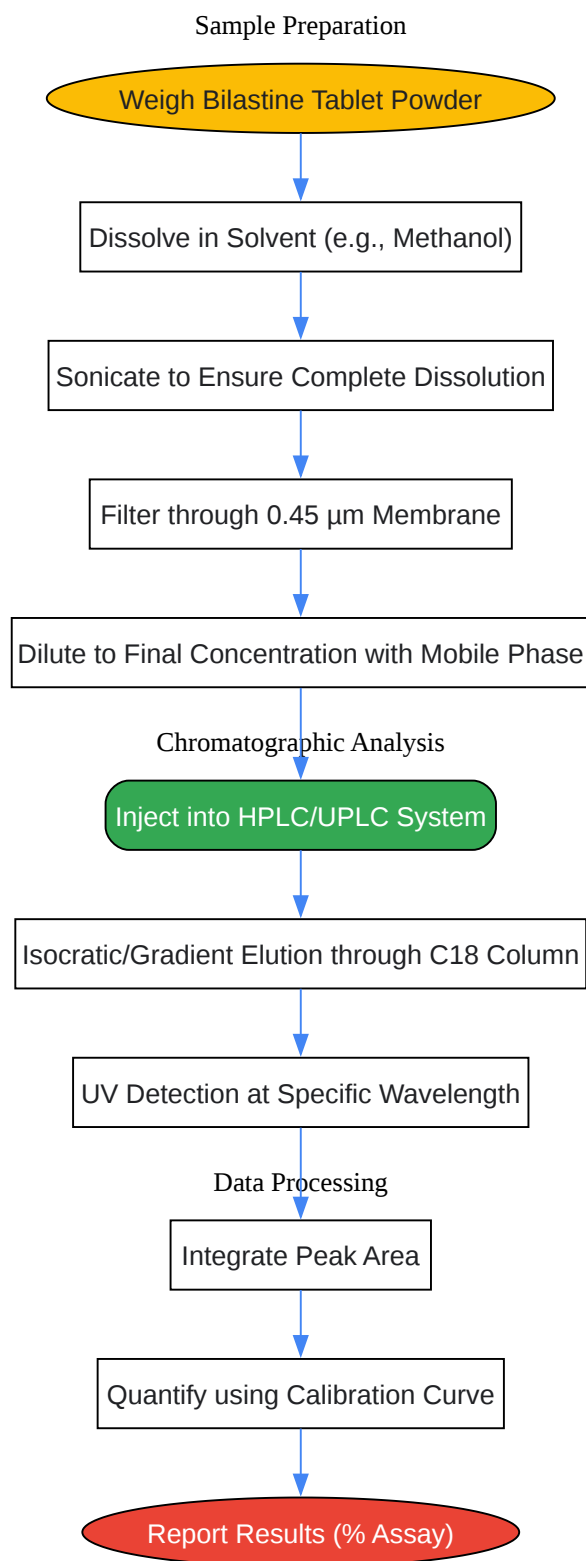
UV Spectrophotometric Method for Bilastine Estimation

- Instrumentation: A UV-Visible double beam spectrophotometer.
- Solvent: Methanol.
- Procedure:

- Determination of λ_{max} : A standard solution of bilastine (10 $\mu\text{g/mL}$) in methanol was scanned in the range of 200-400 nm to determine the wavelength of maximum absorbance.
- Standard Curve Preparation: A series of standard solutions of bilastine in the concentration range of 2-12 $\mu\text{g/mL}$ were prepared in methanol. The absorbance of each solution was measured at the λ_{max} . A calibration curve of absorbance versus concentration was plotted.
- Sample Preparation (Tablets): Twenty tablets were weighed and powdered. A quantity of the powder equivalent to 10 mg of bilastine was dissolved in 10 mL of methanol and sonicated. The solution was filtered, and further dilutions were made with methanol to obtain a concentration within the linearity range. The absorbance was measured, and the concentration was determined from the calibration curve.

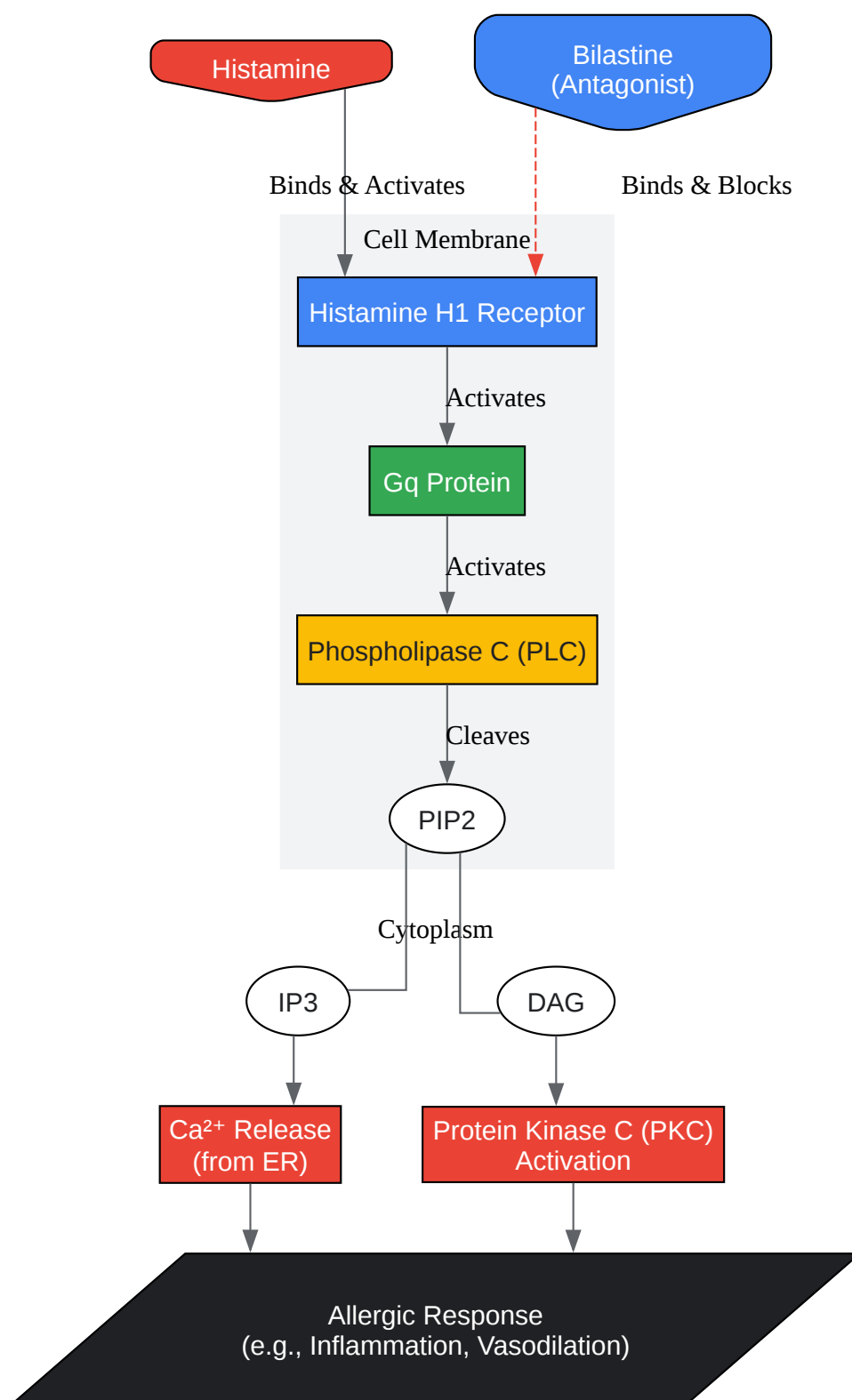
Visualized Experimental Workflow and Signaling Pathway

The following diagrams, generated using Graphviz, illustrate a typical experimental workflow for bilastine analysis and the signaling pathway of its mechanism of action.



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Experimental Workflow for Bilastine Analysis



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H1 Antihistamine Signaling Pathway

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- 2. Bilastine: new insight into antihistamine treatment - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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